

safe handling and storage procedures for 5,7-Dibromo-8-methoxyquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5,7-Dibromo-8-methoxyquinoline

Cat. No.: B102607

[Get Quote](#)

Application Notes and Protocols for 5,7-Dibromo-8-methoxyquinoline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **5,7-Dibromo-8-methoxyquinoline**. The information is intended to guide laboratory personnel in minimizing risks and implementing best practices when working with this compound.

Chemical and Physical Properties

5,7-Dibromo-8-methoxyquinoline is a halogenated derivative of quinoline. A summary of its key properties is presented in the table below. Data for the closely related compound, 5,7-Dibromo-8-hydroxyquinoline, is also included for reference, given the greater availability of published data for this analogue.

Property	5,7-Dibromo-8-methoxyquinoline	5,7-Dibromo-8-hydroxyquinoline
CAS Number	17012-49-6[1]	521-74-4
Molecular Formula	C ₁₀ H ₇ Br ₂ NO[1]	C ₉ H ₅ Br ₂ NO
Molecular Weight	316.98 g/mol [1]	302.95 g/mol
Appearance	Solid (form may vary)	Off-white to pale beige solid[2]
Melting Point	Not specified	198-200 °C[2][3]
Solubility	Soluble in chloroform	Slightly soluble in DMSO and Methanol[2]
Storage Temperature	-20°C[1]	Room Temperature, keep in a dark place, sealed in dry[2]

Safety and Handling

Given the limited specific toxicity data for **5,7-Dibromo-8-methoxyquinoline**, a cautious approach to handling is imperative. The safety precautions outlined below are based on the known hazards of the structurally similar and more extensively studied 5,7-Dibromo-8-hydroxyquinoline, which is known to cause skin, eye, and respiratory irritation.

Hazard Identification

- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.
- Chronic Effects: The toxicological properties have not been fully investigated.[4] Handle with care to avoid long-term exposure.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat or other protective clothing should be worn.

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spills and Disposal

- Spills: In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a suitable container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Storage Procedures

Proper storage is crucial to maintain the integrity of **5,7-Dibromo-8-methoxyquinoline** and to ensure safety in the laboratory.

- Temperature: Store at -20°C for long-term stability.^[1]
- Container: Keep the container tightly sealed.
- Environment: Store in a dry, well-ventilated area, away from incompatible materials such as oxidizing agents.
- Light Sensitivity: While not explicitly stated for the methoxy- derivative, the related hydroxy-compound is light-sensitive.^[5] It is prudent to store **5,7-Dibromo-8-methoxyquinoline** protected from light.

Experimental Protocols

5,7-Dibromo-8-methoxyquinoline is primarily used as an intermediate in organic synthesis, for instance, in Suzuki-Miyaura cross-coupling reactions.^[6] Below is a detailed protocol for its synthesis from 5,7-Dibromo-8-hydroxyquinoline.

Synthesis of 5,7-Dibromo-8-methoxyquinoline

This protocol is adapted from a published procedure for the methylation of 5,7-Dibromo-8-hydroxyquinoline.^{[7][8]}

Materials:

- 5,7-Dibromo-8-hydroxyquinoline
- Sodium hydroxide (NaOH)
- Distilled water
- Dimethyl sulfate (Me_2SO_4) - Caution: Highly toxic and carcinogenic.
- Chloroform (CHCl_3)
- 10% Sodium carbonate (Na_2CO_3) solution
- 10% Sodium hydroxide (NaOH) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Heating mantle or water bath
- Separatory funnel

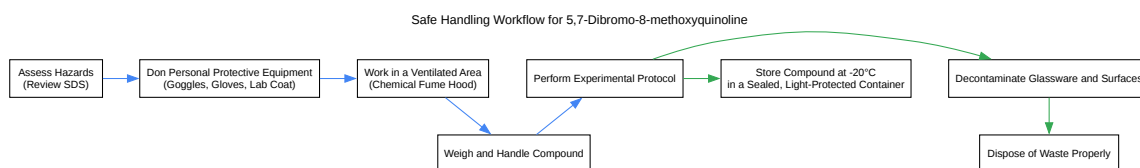
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 5,7-Dibromo-8-hydroxyquinoline (1.0 g, 3.3 mmol) in a solution of NaOH (132 mg, 3.3 mmol) in 100 ml of distilled water.[\[7\]](#)[\[8\]](#)
- Cool the mixture to 263 K (-10 °C) with continuous stirring.[\[8\]](#)
- Slowly add dimethyl sulfate (416 mg, 3.3 mmol) dropwise to the mixture over a period of 1 hour.[\[7\]](#)[\[8\]](#) Extreme caution should be exercised when handling dimethyl sulfate.
- After the addition is complete, heat the mixture to 343–353 K (70–80 °C) for 1 hour.[\[7\]](#)[\[8\]](#)
- Monitor the reaction progress (e.g., by TLC). The reaction is typically complete after about 2 hours, often indicated by a color change.[\[7\]](#)[\[8\]](#)
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with chloroform (50 ml).[\[7\]](#)[\[8\]](#)
- Wash the organic layer successively with 10% Na₂CO₃ solution (2 x 15 ml) and 10% NaOH solution (2 x 15 ml).[\[7\]](#)[\[8\]](#)
- Dry the organic layer over anhydrous Na₂SO₄.[\[7\]](#)[\[8\]](#)
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.[\[7\]](#)[\[8\]](#)
- The product can be further purified by recrystallization or column chromatography if necessary.

Workflow and Pathway Diagrams

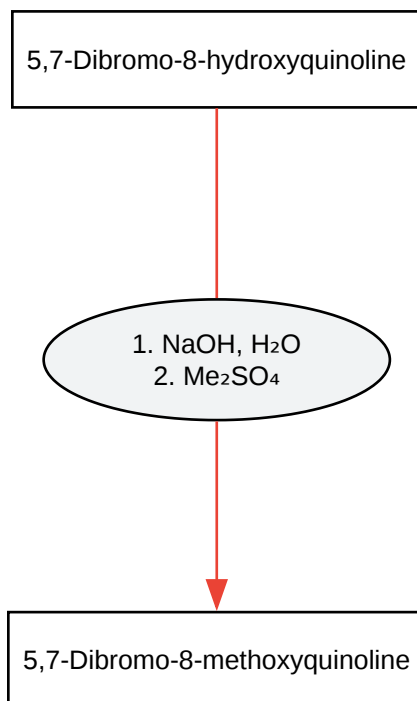
The following diagrams illustrate the safe handling workflow and the synthetic pathway described.



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for the safe handling of **5,7-Dibromo-8-methoxyquinoline**.

Synthesis of 5,7-Dibromo-8-methoxyquinoline



[Click to download full resolution via product page](#)

Caption: A simplified reaction scheme for the synthesis of **5,7-Dibromo-8-methoxyquinoline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. usbio.net [usbio.net]
- 2. Using quantitative structure-activity relationship modeling to quantitatively predict the developmental toxicity of halogenated azole compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. journal.pandawainstitute.com [journal.pandawainstitute.com]
- 4. benchchem.com [benchchem.com]
- 5. Ecotoxicity of quinoline and hydroxylated derivatives and their occurrence in groundwater of a tar-contaminated field site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. journals.iucr.org [journals.iucr.org]
- 8. journals.iucr.org [journals.iucr.org]
- To cite this document: BenchChem. [safe handling and storage procedures for 5,7-Dibromo-8-methoxyquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102607#safe-handling-and-storage-procedures-for-5-7-dibromo-8-methoxyquinoline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com